

Essential Safety and Logistical Information for Handling Deuterium Iodide

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Compound of Interest

Compound Name: *Deuterium iodide*

Cat. No.: *B075951*

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Disclaimer: This document provides guidance on the safe handling of **Deuterium Iodide**. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Deuterium Iodide**, the following recommendations are based on the well-documented hazards and handling procedures for Hydrogen Iodide (HI), its non-deuterated analogue. The chemical properties and hazards of **Deuterium Iodide** are expected to be nearly identical to those of Hydrogen Iodide.

Deuterium Iodide (DI) is a corrosive gas that can cause severe skin burns and eye damage. It is crucial for researchers, scientists, and drug development professionals to adhere to strict safety protocols to mitigate risks. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Physical and Chemical Properties

A summary of the key physical and chemical properties of Hydrogen Iodide, which are anticipated to be similar for **Deuterium Iodide**, is provided below.

Property	Value
Molecular Formula	DI
Melting Point	-50 °C / -58 °F[1]
Boiling Point	-35 °C / -31 °F[1]
Vapor Density	4.5 (Air = 1)[1]
Water Solubility	Soluble
Appearance	Colorless to yellow liquid with a pungent odor[2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Deuterium Iodide**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Usage
Eyes/Face	Safety goggles and face shield	Chemical splash goggles are required. A face shield must be worn over the goggles when there is a risk of splashing or when handling larger quantities. [3]
Hands	Chemical-resistant gloves	Neoprene or other gloves resistant to corrosive materials are recommended. [4] Always inspect gloves for damage before use and change them immediately if contaminated.
Body	Chemical-resistant apron or coverall	A full-length, chemical-resistant apron or coverall should be worn to protect against splashes and spills. [4] [5]
Respiratory	Respirator	A full-face respirator with appropriate cartridges for acid gases is necessary when working outside of a fume hood or when dealing with a leak. [4] For routine handling, a certified chemical fume hood is essential.
Feet	Closed-toe, chemical-resistant footwear	Safety boots with reinforced soles and toe caps are recommended to protect against spills and falling objects. [5]

Experimental Protocols: Handling and Storage

Proper handling and storage procedures are critical to ensuring the safety of laboratory personnel and maintaining the integrity of the chemical.

Receiving and Inspection:

- Upon receipt, visually inspect the cylinder for any signs of damage or leaks.
- Ensure the cylinder is clearly labeled as **Deuterium Iodide** with the appropriate hazard warnings.
- Transport cylinders using a suitable hand truck; do not drag, roll, or slide them.[\[6\]](#)

Handling:

- All work with **Deuterium Iodide** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[7\]](#)
- Use only compatible materials and equipment rated for corrosive gas service.
- Ensure that all connections are secure to prevent leaks.
- Close the cylinder valve after each use and when the cylinder is empty.

Storage:

- Store **Deuterium Iodide** cylinders in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[\[1\]](#)
- Cylinders should be stored upright and firmly secured to prevent falling.[\[6\]](#)
- Store separately from incompatible materials such as strong oxidizers, bases, and metals.[\[2\]](#)
- Ensure the storage area is equipped with appropriate emergency equipment, including an eyewash station and a safety shower.[\[3\]](#)

Disposal Plan

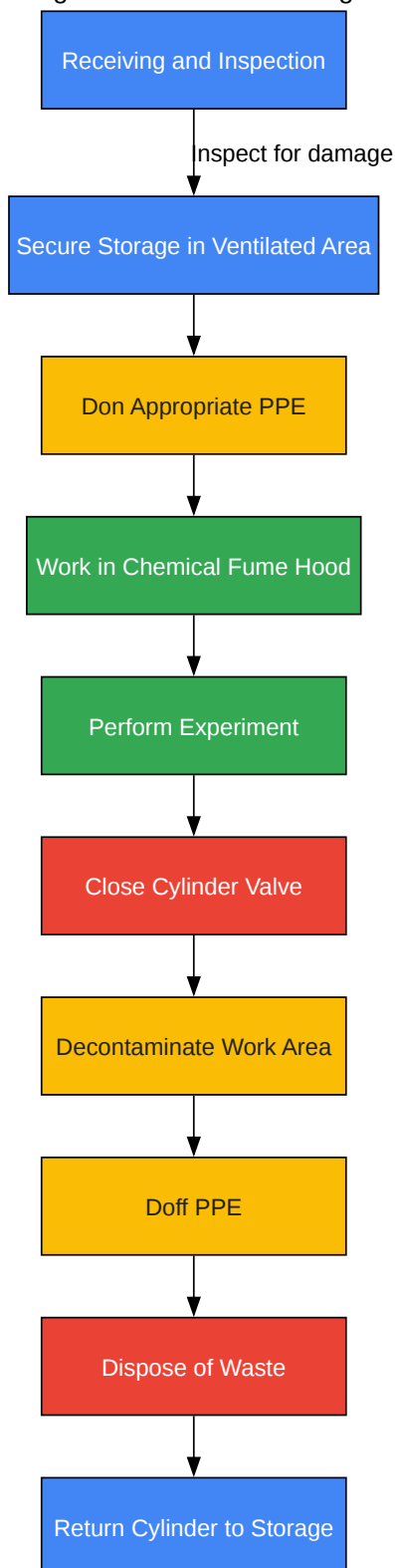
Deuterium Iodide and its containers must be disposed of as hazardous waste in accordance with all federal, state, and local regulations.

- **Unused Product:** Unused or excess **Deuterium Iodide** should be returned to the supplier or disposed of through a licensed chemical waste disposal company. Do not attempt to neutralize or dispose of it in the general waste or down the drain.^{[1][2]}
- **Empty Cylinders:** Return empty cylinders to the supplier with the valve closed and the valve cap in place.^[6] Do not attempt to refill or reuse the cylinders.
- **Contaminated Materials:** Any materials contaminated with **Deuterium Iodide**, such as absorbent pads or PPE, must be collected in a sealed, labeled container and disposed of as hazardous waste.

Mandatory Visualizations

Standard Operating Procedure for Handling Deuterium Iodide

Standard Operating Procedure for Handling Deuterium Iodide

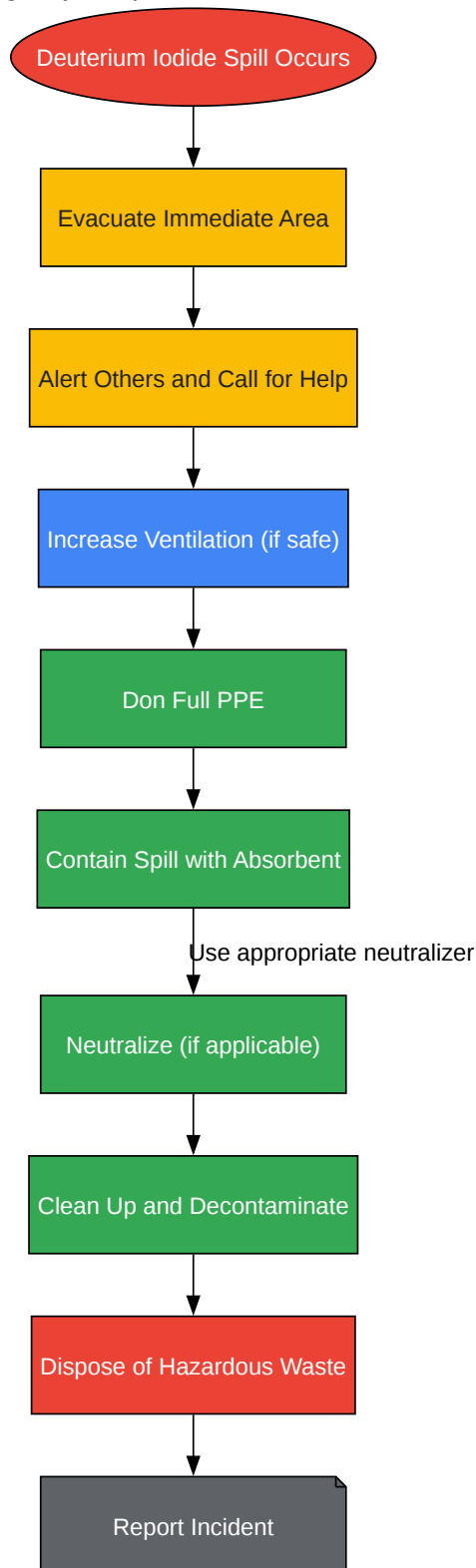


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Caption: Workflow for the safe handling of **Deuterium Iodide** from receipt to disposal.

Emergency Response for a Deuterium Iodide Spill

Emergency Response for a Deuterium Iodide Spill



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Caption: Step-by-step emergency response procedure for a **Deuterium Iodide** spill.

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References

- 1. efcgases.com [efcgases.com]
- 2. echemi.com [echemi.com]
- 3. Working Safely With Corrosives - HSE TRAINING MATERIALS AND TEMPLATES [hseretailshop.com]
- 4. trimaco.com [trimaco.com]
- 5. Examples of PPE for Dangerous Goods Classes [canadasafetytraining.com]
- 6. wiki.nanofab.ucsb.edu [wiki.nanofab.ucsb.edu]
- 7. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
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